

Application Notes and Protocols for Solvent Blue 97 in Textile Applications

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Compound of Interest

Compound Name: Solvent blue 97

CAS No.: 61969-44-6

Cat. No.: B3427795

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For the Attention of: Researchers, Scientists, and Drug Development Professionals

Subject: Methodologies for the Application of **Solvent Blue 97** to Synthetic Textiles and Pathways for Functionalization

Introduction

Solvent Blue 97 is an anthraquinone-based solvent dye known for its brilliant reddish-blue hue and is primarily utilized in the coloration of plastics and synthetic fibers.^{[1][2]} Its application in textiles is largely recommended for hydrophobic fibers such as polyester (PET) and polyamide (PA), where it demonstrates high heat resistance, good light fastness, and excellent migration resistance.^{[1][2]}

While **Solvent Blue 97** is a high-performance colorant, it is crucial to note that there is a lack of available scientific literature and patent filings that describe its direct use in creating "functional textiles" with inherent properties beyond coloration, such as antimicrobial, UV-protective, or conductive characteristics. However, functional properties can be imparted to textiles dyed with **Solvent Blue 97** through subsequent or combined finishing processes.

This document provides detailed protocols for the coloration of polyester and polyamide textiles using **Solvent Blue 97**. Furthermore, it outlines established methodologies for the functionalization of these textiles to achieve antimicrobial, UV-protective, and conductive properties, which can be integrated with the dyeing process.

Properties of Solvent Blue 97

A summary of the key technical and physical properties of **Solvent Blue 97** is presented below.

Property	Value	Source
C.I. Name	Solvent Blue 97	[2]
CAS Number	32724-62-2	[3]
Chemical Formula	C ₃₆ H ₃₈ N ₂ O ₂	[2]
Molecular Weight	530.70 g/mol	[2]
Chemical Class	Anthraquinone	[2]
Appearance	Dark Blue Powder	[3]
Heat Resistance	Up to 300°C	[2][3]
Light Fastness	7-8 (on a scale of 1-8)	[2][3]
Solubility	Insoluble in water; soluble in organic solvents such as acetone, butyl acetate, and dichloromethane.	[1][3]
Primary Substrates	Polyester (PET), Polyamide (PA), Polystyrene (PS), ABS, PC, PMMA.	[1]

Experimental Protocols

Protocol for Dyeing Polyester or Polyamide Fabric with Solvent Blue 97

This protocol describes a standard high-temperature exhaust dyeing method suitable for laboratory-scale applications.[\[4\]](#)[\[5\]](#)[\[6\]](#)

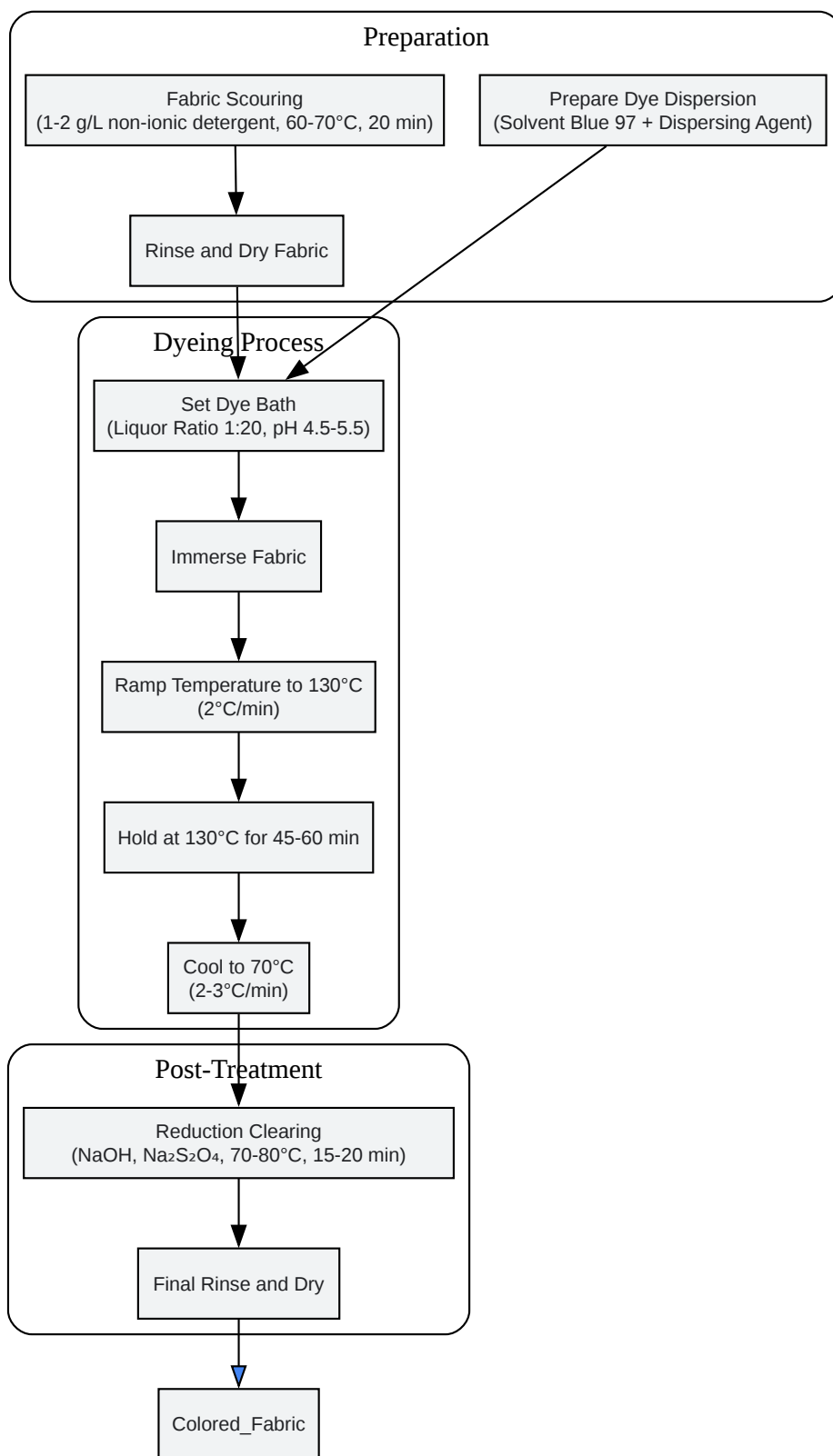
3.1.1. Materials and Equipment

- Polyester or Polyamide fabric
- **Solvent Blue 97**
- Non-ionic dispersing agent
- Acetic acid (for pH adjustment)
- Laboratory-scale high-temperature dyeing machine (e.g., glycerin bath beaker dyer, infrared dyer)
- Beakers, graduated cylinders, and magnetic stirrer
- Spectrophotometer (for color measurement, optional)
- Analytical balance

3.1.2. Procedure

- Fabric Preparation:
 - Scour the fabric with a 1-2 g/L non-ionic detergent solution at 60-70°C for 20 minutes to remove any impurities.
 - Rinse the fabric thoroughly with hot water, followed by cold water.
 - Dry the fabric completely before weighing.
- Dye Dispersion Preparation:
 - Accurately weigh the required amount of **Solvent Blue 97** (e.g., 1% on weight of fabric, o.w.f.).

- Create a smooth paste by mixing the dye powder with an equal amount of a non-ionic dispersing agent.
- Gradually add warm water (40-50°C) to the paste while stirring continuously to form a stable dispersion.
- Dye Bath Preparation and Dyeing Cycle:
 - Set the liquor ratio (the ratio of the volume of dye bath to the weight of the fabric), for example, 1:20.
 - Fill the dyeing vessel with the calculated amount of water.
 - Add the prepared dye dispersion to the bath.
 - Adjust the pH of the dyebath to 4.5-5.5 using acetic acid.[4][5]
 - Immerse the pre-wetted fabric into the dyebath.
 - Raise the temperature of the dyebath to 130°C at a rate of 2°C per minute.
 - Maintain the temperature at 130°C for 45-60 minutes, ensuring continuous agitation.[4]
 - Cool the dyebath down to 70°C at a rate of 2-3°C per minute.
- After-treatment (Reduction Clearing):
 - Remove the fabric and rinse with warm water.
 - Prepare a reduction clearing bath containing 2 g/L sodium hydrosulfite and 2 g/L sodium hydroxide.
 - Treat the dyed fabric in this bath at 70-80°C for 15-20 minutes to remove unfixed surface dye.
 - Rinse the fabric thoroughly with hot water, neutralize with a dilute acetic acid solution, and then rinse with cold water.
 - Dry the dyed fabric.



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Caption: Workflow for dyeing polyester/polyamide with **Solvent Blue 97**.

Protocols for Functionalization of Polyester/Polyamide Textiles

The following are generalized protocols for imparting specific functionalities. These can be performed before or after the dyeing process, or in some cases, simultaneously.[\[7\]](#)[\[8\]](#)[\[9\]](#)

3.2.1. Antimicrobial Finishing using a Pad-Dry-Cure Method

This method utilizes common antimicrobial agents like quaternary ammonium compounds or silver-based nanoparticles.[\[10\]](#)[\[11\]](#)[\[12\]](#)

- Finishing Bath Preparation:
 - Prepare an aqueous solution containing the antimicrobial agent (e.g., 20-40 g/L of a commercial silver-based or silane quat product) and a suitable binder.
- Application:
 - Pad the dyed and dried fabric through the finishing bath, ensuring a wet pick-up of 70-80%.
 - Dry the fabric at 100-120°C for 2-3 minutes.
 - Cure the fabric at 150-170°C for 1-3 minutes to fix the antimicrobial agent.

3.2.2. UV Protective Finishing

This protocol uses UV absorbers to enhance the Ultraviolet Protection Factor (UPF) of the fabric.[\[13\]](#)[\[14\]](#)[\[15\]](#)[\[16\]](#)

- Finishing Bath Preparation:
 - Prepare a solution containing a UV absorber (e.g., benzotriazole or benzophenone derivatives) at a concentration of 2-4% (o.w.f.).
 - Adjust the pH according to the manufacturer's recommendation, typically within the acidic range.

- Application (Exhaust Method):
 - This can often be combined with the dyeing process. Add the UV absorber to the dyebath.
 - Follow the dyeing temperature profile as described in section 3.1. The high temperature facilitates the exhaustion of the UV absorber onto the fiber.
 - Alternatively, apply in a separate bath at 120-130°C for 30 minutes.

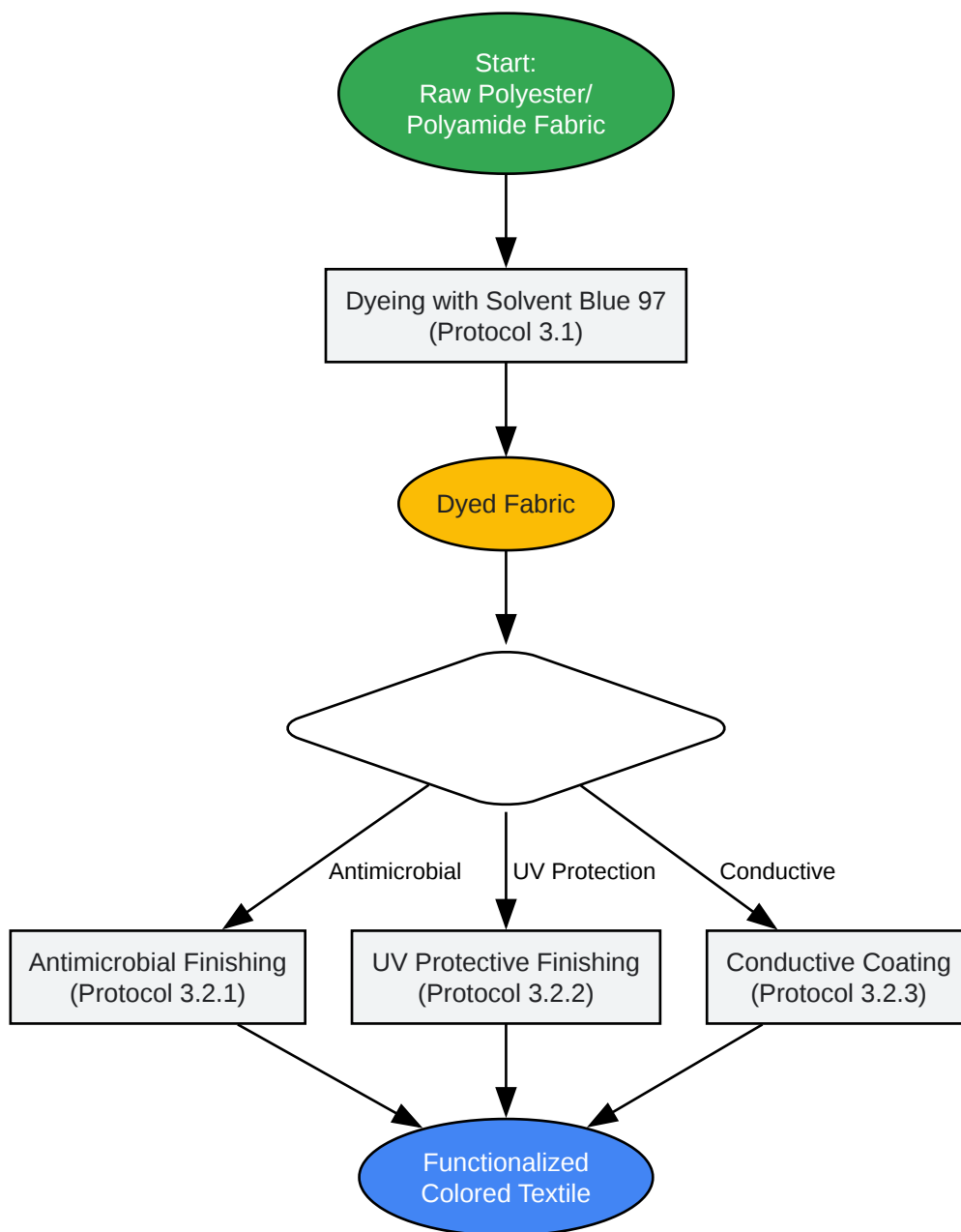
3.2.3. Conductive Finishing via Coating

This method imparts electrical conductivity by applying a coating of conductive polymers or materials.[\[17\]](#)[\[18\]](#)[\[19\]](#)[\[20\]](#)[\[21\]](#)

- Coating Solution Preparation:
 - Prepare a stable dispersion of a conductive material such as PEDOT:PSS (Poly(3,4-ethylenedioxythiophene) polystyrene sulfonate) or a composite containing graphene or silver nanoparticles in an appropriate solvent with a binder.
- Application:
 - Apply the conductive dispersion uniformly onto the dyed and dried fabric using a pad-dry-cure method, screen printing, or knife-over-roll coating.
 - Dry the coated fabric at a low temperature (e.g., 80-100°C) to evaporate the solvent.
 - Cure the fabric at a temperature compatible with both the fabric and the conductive coating to ensure adhesion and film formation (e.g., 130-150°C).

Proposed Integrated Workflow for Functional Textile Creation

A logical approach to creating a functional textile would be to perform the dyeing process first, followed by the functional finishing, to ensure that the finishing process does not interfere with dye uptake and to achieve optimal color and functional performance.



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Caption: Proposed workflow for creating functional textiles.

Data Presentation and Expected Outcomes

The following table summarizes the expected outcomes for textiles treated according to the protocols outlined above. Quantitative values will depend on the specific substrates, concentrations, and processing conditions used.

Parameter	Untreated Fabric	Dyed Fabric (Protocol 3.1)	Antimicrobial Finished Fabric (Protocol 3.2.1)	UV Protective Finished Fabric (Protocol 3.2.2)	Conductive Coated Fabric (Protocol 3.2.3)
Color	White/Off-white	Brilliant Reddish-Blue	Brilliant Reddish-Blue	Brilliant Reddish-Blue	Brilliant Reddish-Blue (may be altered by coating)
Color Fastness to Washing (Grade 1-5)	N/A	4-5	4-5	4-5	3-4
Light Fastness (Grade 1-8)	N/A	7-8	7-8	7-8	6-7
Bacterial Reduction (%)	< 10%	< 10%	> 99%	< 10%	Varies
UPF Rating	5-15	15-25	15-25	50+	Varies
Surface Resistivity (Ω /sq)	> 10^{12}	> 10^{12}	> 10^{12}	> 10^{12}	$10^2 - 10^6$

Conclusion

Solvent Blue 97 is an effective and robust dye for the coloration of polyester and polyamide textiles, providing excellent color fastness properties. While the dye itself is not documented to impart functionality, its application can be successfully combined with established finishing techniques to produce high-performance functional textiles. The protocols provided herein offer a comprehensive framework for researchers to both color and functionalize synthetic fabrics for

a wide range of advanced applications. It is recommended that for any specific application, optimization of process parameters be carried out to achieve the desired balance of color and functional performance.

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